

"physical properties like boiling point and density of 1-Hexylallyl formate"

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Compound of Interest

Compound Name: 1-Hexylallyl formate

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Technical Guide: Physicochemical Properties of Hexenyl Formate Isomers

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Analysis of the Physical Properties of C₇H₁₂O₂ Formate Esters, with a focus on Boiling Point and Density.

Introduction:

This technical guide addresses the inquiry regarding the physical properties of "**1-Hexylallyl formate**." It is important to note that "**1-Hexylallyl formate**" is not a standard systematic name in chemical nomenclature, and a search of chemical literature and databases did not yield any data for a compound with this specific name. It is plausible that this name is a non-standard reference to an isomer of hexenyl formate. The most likely structures corresponding to a "hexylallyl" moiety would be isomers of hexenyl alcohol, which, when esterified with formic acid, form hexenyl formate (C₇H₁₂O₂).

This guide, therefore, provides a detailed overview of the physical properties of closely related and structurally similar compounds, namely Hexyl formate and Allyl formate, to serve as a valuable reference point. Furthermore, it outlines the standard experimental protocols for the determination of boiling point and density for uncharacterized liquid organic compounds.

Data Presentation: Physical Properties of Related Formate Esters

To provide a comparative baseline, the following table summarizes the key physical properties of hexyl formate (the saturated C6 analogue) and allyl formate (the C3 unsaturated parent ester).

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL)
Hexyl formate	C7H14O2	130.19	155-156	0.879 at 25°C
Allyl formate	C4H6O2	86.09	83-85	0.910 - 0.930 at 25°C[1]

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of boiling point and density of liquid organic compounds.

Protocol 1: Determination of Boiling Point (Microscale Method)

This method is suitable for small quantities of a liquid sample.

Apparatus:

- Thiele tube or a similar heating apparatus (e.g., aluminum block heater)[2]
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Heat source (e.g., Bunsen burner or hot plate)

- Liquid for heating bath (e.g., mineral oil or silicone oil)
- Stand and clamp

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the fusion tube.[3]
- A capillary tube, which has been sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the liquid.[2]
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.[3]
- The entire assembly is then placed in a Thiele tube or an aluminum block heater.[4]
- The apparatus is heated gently and uniformly.[2]
- As the temperature rises, air trapped in the capillary tube will slowly be expelled. Upon reaching the boiling point, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.[2]
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.[5]

Protocol 2: Determination of Density using a Pycnometer

This method provides a precise measurement of the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a specific, known volume)

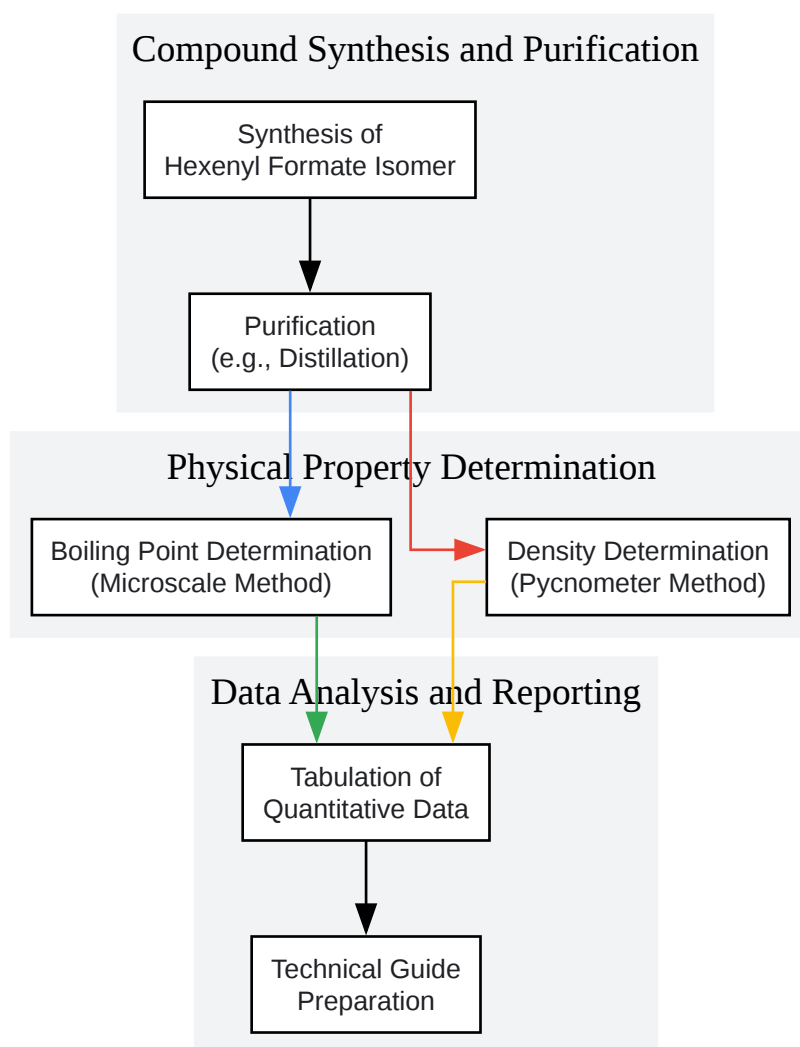
- Analytical balance
- Thermometer
- Water bath (for temperature control)

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance.
- The pycnometer is then filled with the sample liquid. Care should be taken to avoid air bubbles.
- The filled pycnometer is placed in a temperature-controlled water bath until it reaches thermal equilibrium (e.g., 25°C).
- The volume is adjusted precisely to the calibration mark of the pycnometer, and any excess liquid on the exterior is carefully wiped off.
- The filled pycnometer is weighed again to determine the mass of the liquid.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.^[6]

Mandatory Visualization

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a novel or uncharacterized liquid organic compound.



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Caption: Workflow for Physical Property Characterization.

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